

Chemical Properties of 3-Hydroxypropanehydrazide: A Technical Guide

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Compound of Interest

Compound Name: 3-Hydroxypropanehydrazide

CAS No.: 24535-11-3

Cat. No.: B1266981

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CAS Registry Number: 24535-11-3 Synonyms: 3-Hydroxypropionic acid hydrazide;

-Hydroxypropionhydrazide

Executive Summary

3-Hydroxypropanehydrazide is a bifunctional aliphatic building block characterized by a terminal nucleophilic hydrazide group (

) and a distal primary hydroxyl group (

). Unlike its aromatic counterparts (e.g., Isoniazid), this molecule offers a flexible ethyl linker that imparts distinct solubility profiles and steric freedom in drug design.

This guide details the physicochemical architecture, validated synthetic protocols, and divergent reactivity pathways of **3-hydroxypropanehydrazide**. It is designed for medicinal chemists and process engineers requiring high-purity intermediates for heterocyclic synthesis (specifically 1,3,4-oxadiazoles) and polymer crosslinking.

Molecular Architecture & Physicochemical Profile

The utility of **3-hydroxypropanehydrazide** stems from its dual-nucleophile nature. The "Alpha Effect" renders the terminal amino group (

) significantly more nucleophilic than the hydroxyl group, allowing for chemoselective derivatization without protecting groups in controlled conditions.

Table 1: Physicochemical Specifications

Property	Value / Description	Note
Molecular Formula		-
Molecular Weight	104.11 g/mol	-
Appearance	White crystalline solid	Hygroscopic; store under inert gas.
Melting Point	103–104 °C	Sharp melt indicates high purity.
Boiling Point	~382 °C (Predicted)	Decomposes before boiling at atm pressure.
Solubility	High: , MeOH, EtOH Low: , Hexanes	Hydrophilicity driven by H-bonding capacity (3 donors, 4 acceptors).
pKa	~13.0 (Hydrazide NH)	Weakly acidic; acts as a base in acidic media.

“

Critical Distinction: Do not confuse with 2-hydroxyacetohydrazide (Glycolic acid hydrazide, CAS 3530-14-1).^[1] The 3-carbon backbone of the subject molecule (CAS 24535-11-3) prevents the rapid intramolecular decomposition often seen in shorter

-hydroxy hydrazides.

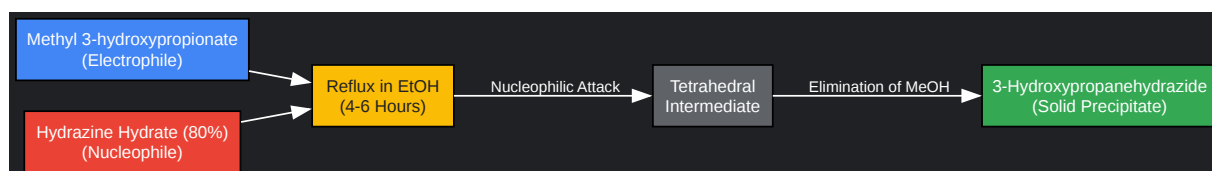
Synthetic Routes & Process Optimization

While synthesis via

-propiolactone is chemically feasible, it is operationally hazardous due to carcinogenicity. The industry-standard, self-validating route utilizes the hydrazinolysis of methyl 3-hydroxypropionate.

Mechanistic Workflow

The reaction proceeds via a nucleophilic acyl substitution. The hydrazine acts as a potent nucleophile, displacing the methoxide leaving group.



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Figure 1: Synthetic workflow for the hydrazinolysis of methyl 3-hydroxypropionate.

Validated Experimental Protocol

Objective: Synthesis of **3-Hydroxypropanehydrazide** (10g scale).

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Reagent Charging:
 - Charge Methyl 3-hydroxypropionate (10.4 g, 100 mmol) into the flask.
 - Add Absolute Ethanol (50 mL) as solvent.
 - Critical Step: Add Hydrazine Hydrate (80%, 7.5 g, 120 mmol) dropwise over 10 minutes at room temperature. Note: Excess hydrazine prevents dimer formation.
- Reaction: Heat the mixture to reflux (80°C) for 6 hours.

- Validation: Monitor via TLC (System: 10% MeOH in DCM). The ester spot () should disappear; the hydrazide spot () will appear.
- Workup:
 - Concentrate the reaction mixture under reduced pressure to remove ethanol and excess hydrazine.
 - The residue will solidify upon cooling.
 - Purification: Recrystallize from hot ethanol/ether (1:1).
- Characterization (Self-Validation Criteria):
 - IR: Look for the disappearance of the ester carbonyl (~1735) and appearance of the hydrazide amide I (~1650) and doublets (~3300).
 - ¹H NMR (DMSO-d₆):
2.25 (t, 2H,), 3.60 (t, 2H,), 4.5 (br s, OH), 8.9 (br s, NH).

Chemical Reactivity & Mechanistic Pathways

The chemical value of **3-hydroxypropanehydrazide** lies in its ability to serve as a "backbone" for heterocyclic construction while retaining a polar hydroxyl tail.

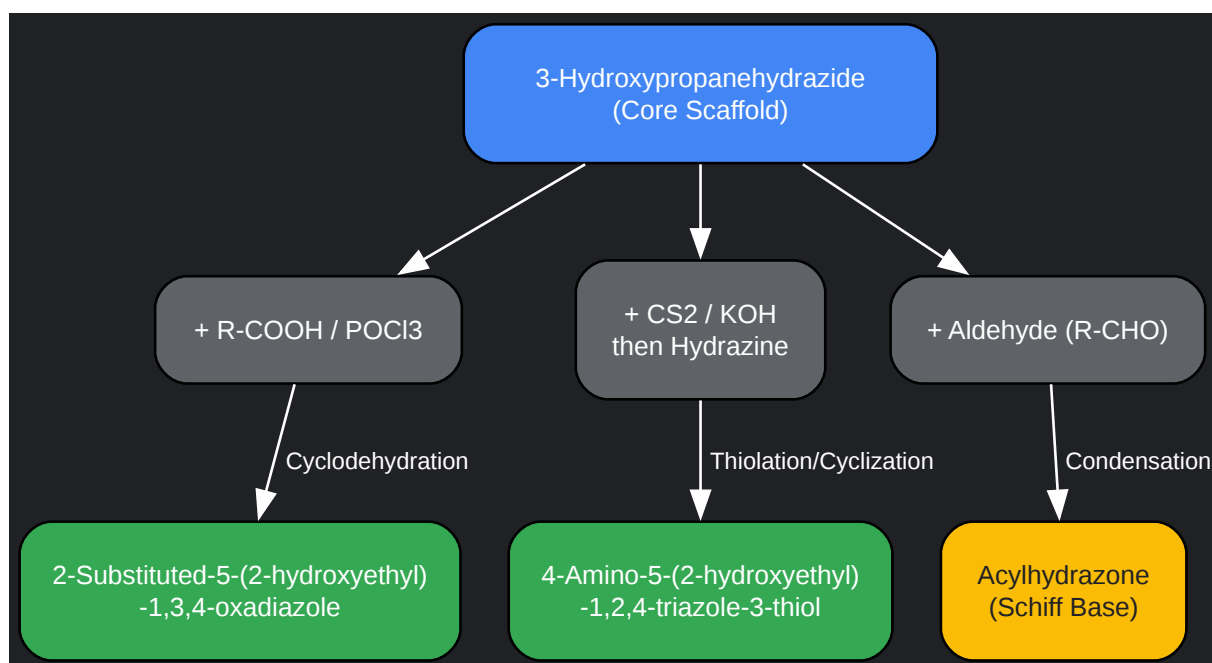
Heterocyclization (The Drug Discovery Engine)

The most prominent application is the conversion to 1,3,4-oxadiazoles and 1,2,4-triazoles. These rings are bioisosteres of amides and esters, offering improved metabolic stability.

- 1,3,4-Oxadiazole Formation: Reaction with carboxylic acids in the presence of or T3P (Propylphosphonic anhydride).
- Mechanism: Acylation of the hydrazide
-nitrogen followed by cyclodehydration.

Schiff Base Formation

Condensation with aldehydes yields acylhydrazones. These are often used as iron-chelating agents or crystalline intermediates for purification.



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Figure 2: Divergent reactivity pathways for heterocyclic synthesis.

Applications in Drug Discovery & Materials[2][3]

Pharmaceutical Intermediates

The 2-hydroxyethyl side chain (

) retained after cyclization improves the water solubility of lipophilic pharmacophores.

- Antitubercular Agents: Analogs of Isoniazid where the pyridine ring is replaced or modified, using the hydrazide moiety to inhibit mycolic acid synthesis.
- Kinase Inhibitors: The oxadiazole derivatives serve as rigid linkers in ATP-competitive inhibitors.

Polymer Chemistry[4]

- Crosslinking: The hydrazide group reacts with ketone-functionalized polymers (e.g., specialized polyacrylates) to form reversible hydrazone crosslinks. This is utilized in self-healing hydrogels.
- Surface Modification: The hydroxyl group allows for anchoring to surfaces (via silanization or esterification), while the hydrazide remains free to capture carbonyl-containing biomarkers.

Safety & Handling (SDS Summary)

- Hazards: Skin and eye irritant. Potential respiratory sensitizer (typical of hydrazides).
- Storage: Store at 2–8°C under Argon. Hygroscopic—moisture uptake leads to sticky gums and hydrolysis over time.
- Incompatibility: Strong oxidizing agents, acid chlorides (uncontrolled reaction), and anhydrides.

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